

An In-depth Technical Guide to 2-Pentanethiol

(CAS Number: 2084-19-7)

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Compound of Interest

Compound Name: 2-Pentanethiol

Cat. No.: B1584482

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Pentanethiol** (CAS 2084-19-7), a versatile organosulfur compound. This document details its chemical and physical properties, outlines experimental protocols for its synthesis and purification, discusses its various applications, and provides essential safety information. Furthermore, it explores the olfactory signaling pathway associated with thiols.

Chemical and Physical Properties

2-Pentanethiol, also known as sec-amyl mercaptan, is a colorless liquid with a characteristic strong, unpleasant odor.^[1] It is an organic compound belonging to the thiol class, distinguished by the presence of a sulfhydryl (-SH) group.^[1] While soluble in organic solvents, it has limited solubility in water.^[1]

Table 1: Chemical Identification of **2-Pentanethiol**

Identifier	Value
CAS Number	2084-19-7 [1] [2] [3] [4] [5] [6] [7] [8]
Molecular Formula	C5H12S [1] [2] [4] [5] [6] [7] [8] [9]
Molecular Weight	104.21 g/mol [2] [4] [5] [6]
IUPAC Name	pentane-2-thiol [7] [9]
Synonyms	1-Methylbutanethiol, 2-Mercaptopentane, sec-Amyl mercaptan [1] [2] [3] [7]
EINECS Number	218-224-4 [2]

Table 2: Physical Properties of **2-Pentanethiol**

Property	Value
Appearance	Colorless liquid [1] [3]
Odor	Strong, sulfurous, gassy, unpleasant [1] [2] [3]
Melting Point	-168.95 °C [2] [4]
Boiling Point	101 °C (lit.) [2] [4] [5]
Flash Point	80 °F (26.7 °C) [2] [4]
Density	0.827 g/mL at 25 °C (lit.) [2] [4] [5]
Vapor Pressure	23.2 mmHg at 25°C [2] [4]
Refractive Index	n20/D 1.4410 (lit.) [2] [4] [5] [6]
pKa	10.96 ± 0.10 (Predicted) [2] [3]
Solubility	Slightly soluble in water; soluble in alcohol [3] [9]

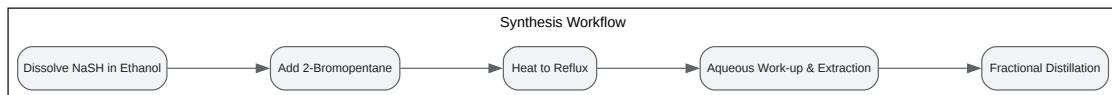
Experimental Protocols

Synthesis of 2-Pentanethiol from 2-Bromopentane

A common laboratory-scale synthesis of **2-Pentanethiol** involves the nucleophilic substitution of 2-bromopentane with a hydrosulfide salt.

Methodology:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium hydrosulfide (NaSH) in a suitable solvent such as ethanol.
- Addition of Alkyl Halide: Slowly add 2-bromopentane to the stirred solution of sodium hydrosulfide.
- Reaction: Heat the reaction mixture to reflux for several hours to ensure the completion of the reaction.
- Work-up: After cooling the reaction mixture to room temperature, pour it into water and extract with an organic solvent like diethyl ether.
- Purification: Wash the organic layer with brine, dry it over anhydrous magnesium sulfate, and remove the solvent under reduced pressure. The crude **2-Pentanethiol** can be further purified by fractional distillation.



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Synthesis of **2-Pentanethiol** from 2-Bromopentane

Purification by Fractional Distillation

Due to its relatively low boiling point, fractional distillation is an effective method for purifying **2-Pantanethiol** from less volatile impurities.

Methodology:

- Apparatus Setup: Assemble a fractional distillation apparatus with a heating mantle, a distillation flask containing the crude **2-Pantanethiol** and boiling chips, a fractionating column, a condenser, and a collection flask.
- Distillation: Gently heat the distillation flask. The temperature at the head of the column should be monitored closely.
- Fraction Collection: Collect the fraction that distills at or near the boiling point of **2-Pantanethiol** (101 °C). Discard any initial lower-boiling fractions and any higher-boiling residue.

Applications

2-Pantanethiol has a range of applications across various industries, primarily driven by its distinct organoleptic properties and its reactivity as a chemical intermediate.

- Flavor and Fragrance Industry: It is used as a flavoring agent in food products to impart sulfurous, coffee, and bacon-like notes.^[2] Its aroma profile, described as sulfurous, ripe, and fruity with roasted nuances, also makes it a component in fragrances.^[2]
- Chemical Synthesis: **2-Pantanethiol** serves as a starting material or intermediate in the synthesis of other organic compounds, including pharmaceuticals and agrochemicals.^{[1][10]}
- Industrial Odorant: Due to its strong and distinct smell, it can be used as an odorant for natural gas to aid in leak detection.^{[9][11]}
- Analytical Chemistry: Its well-defined aroma and taste characteristics allow for its use as a reference compound in the development and calibration of analytical instruments.^[2]

Safety and Handling

2-Pantanethiol is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.^{[3][12]} It is irritating to the

eyes, skin, and respiratory system.[3][12]

Table 3: GHS Hazard Information for **2-Pentanethiol**

Hazard Class	Hazard Statement
Flammable liquids (Category 2)	H225: Highly flammable liquid and vapor[7]
Skin irritation (Category 2)	H315: Causes skin irritation[7]
Eye irritation (Category 2)	H319: Causes serious eye irritation[7]
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[7]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles.
- Hand Protection: Compatible chemical-resistant gloves.
- Respiratory Protection: Use a government-approved respirator if working in areas with poor ventilation.

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.
- In case of skin contact: Wash off with soap and plenty of water.
- If inhaled: Move the person into fresh air.
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.

Signaling Pathway: Olfactory Perception of Thiols

The perception of the odor of thiols like **2-Pentanethiol** is a complex biological process initiated by the interaction of the odorant molecule with olfactory receptors (ORs) in the nasal cavity.

The binding of a thiol to a specific OR, a G-protein coupled receptor, triggers a conformational change in the receptor. This activates a cascade of intracellular events, leading to the generation of an electrical signal that is transmitted to the brain and perceived as a specific smell. Recent studies suggest that metal ions, such as copper, may play a crucial role in the detection of sulfur-containing odorants by certain olfactory receptors.[\[1\]](#)



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Simplified Olfactory Signal Transduction Cascade

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Pentanethiol (CAS Number: 2084-19-7)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584482#2-pentanethiol-cas-number-2084-19-7]

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